

Personal protective equipment for handling 2-Allylanisole

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Compound of Interest

Compound Name: 2-Allylanisole

Cat. No.: B1347116

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Essential Safety and Handling Guide for 2-Allylanisole

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **2-Allylanisole** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant use of this chemical.

Chemical Profile and Hazards

2-Allylanisole, also known as Estragole or 1-Allyl-2-methoxybenzene, is a combustible liquid that is harmful if swallowed and can cause skin and eye irritation.[1][2][3] It is also suspected of causing genetic defects and cancer.[2][4] Due to these hazards, strict adherence to safety protocols is mandatory.

Quantitative Data Summary

For quick reference, the key quantitative data for **2-Allylanisole** is summarized in the table below.

Property	Value
Molecular Formula	C ₁₀ H ₁₂ O
Molecular Weight	148.20 g/mol
Appearance	Colorless liquid[2]
Density	0.962 g/mL at 25 °C
Boiling Point	215 - 216 °C / 419 - 420.8 °F @ 760 mmHg[2]
Flash Point	76.7 °C / 170.1 °F (Closed Cup: 81.111°C / 178°F[5])
Solubility	Very slightly soluble in cold water[5]
Hazard Classifications	Acute Toxicity 4 (Oral), Flammable Liquid 3/4, Skin Irritant 2, Eye Irritant 2, Skin Sensitization 1, Germ Cell Mutagenicity 2, Carcinogenicity 2[2]

Operational Plan: Step-by-Step Handling Procedures

Adherence to the following step-by-step procedures is critical for minimizing exposure risk and ensuring a safe laboratory environment.

Receiving and Storage

- **Inspection:** Upon receipt, inspect the container for any signs of damage or leakage.
- **Storage Location:** Store in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.[2][3]
- **Container Integrity:** Keep the container tightly closed when not in use.[3]
- **Incompatible Materials:** Store separately from strong oxidizing agents.[2][3]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **2-Allylanisole**:

- Eye and Face Protection: Chemical safety goggles and a face shield.[2]
- Hand Protection: Chemical-resistant gloves (e.g., Butyl rubber or laminate film). Double gloving is recommended.[6]
- Body Protection: A flame-resistant lab coat and a chemical-resistant apron.[6]
- Respiratory Protection: A NIOSH-approved respirator with organic vapor cartridges is required when vapors or aerosols are generated. All handling of **2-Allylanisole** should ideally be performed inside a certified chemical fume hood.[6]

Handling and Use

- Ventilation: Always handle **2-Allylanisole** in a well-ventilated area, preferably within a chemical fume hood.[3]
- Avoid Ignition Sources: Keep away from open flames, hot surfaces, and sources of ignition. Use only non-sparking tools.[2]
- Personal Hygiene: Do not eat, drink, or smoke when using this product.[1][2] Wash hands thoroughly after handling.[1]
- Avoid Contact: Avoid contact with eyes, skin, and clothing.[3] Avoid breathing vapors or mists.[2]

Spill Response

In the event of a spill, follow these procedures immediately:

- Evacuate: Evacuate non-essential personnel from the area.
- Ventilate: Ensure adequate ventilation.
- Containment: Remove all sources of ignition.[2] Cover drains to prevent entry into the sewer system.

- Absorption: Absorb the spill with an inert material such as vermiculite, sand, or earth.[3]
- Collection: Collect the absorbed material and place it in a suitable, sealed container for disposal.[2][7]
- Decontamination: Clean the spill area with a suitable solvent, followed by washing with soap and water.[8]

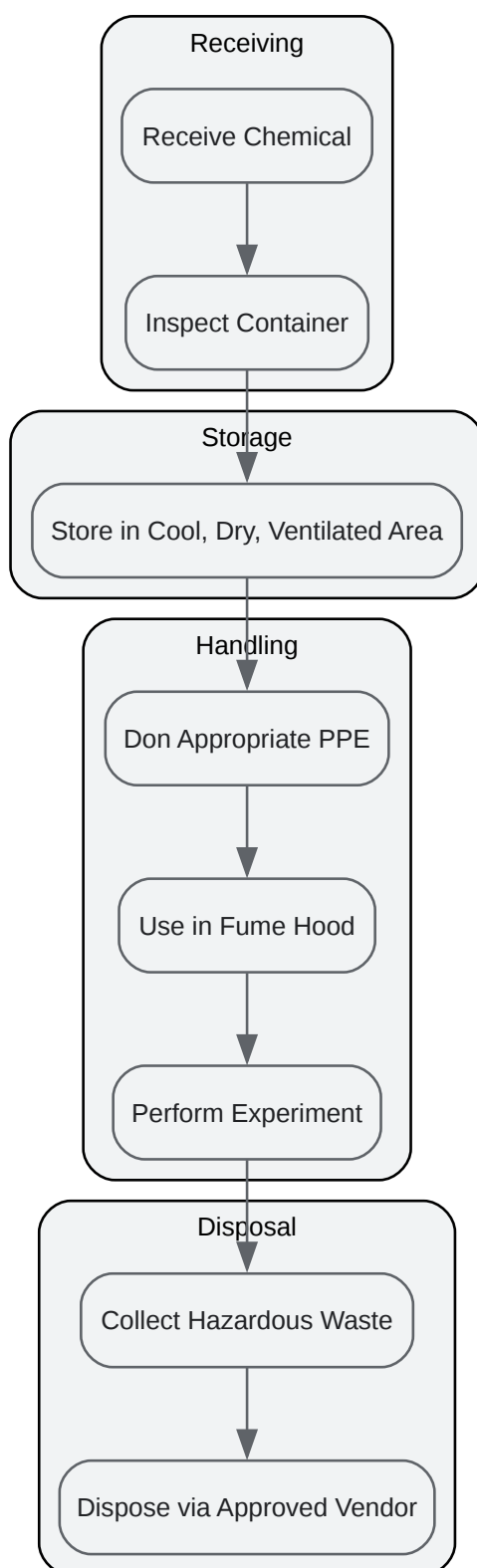
Disposal Plan

All waste containing **2-Allylanisole** must be treated as hazardous waste.

- Waste Collection: Collect all **2-Allylanisole** waste, including contaminated absorbents and disposable PPE, in a designated and properly labeled hazardous waste container.
- Container Labeling: The container must be clearly labeled with the words "Hazardous Waste" and the name "**2-Allylanisole**".
- Disposal Method: Dispose of the contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[1] Do not dispose of it down the drain.

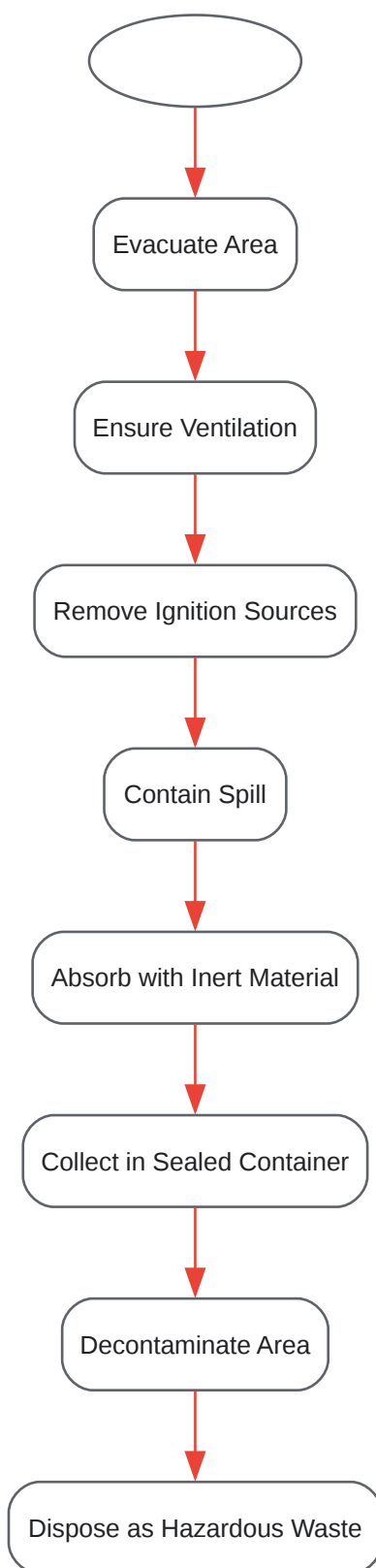
Visual Workflow and Logical Relationships

The following diagrams illustrate the key workflows for handling **2-Allylanisole**.



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Caption: Workflow for Handling **2-Allylanisole**.



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Caption: Spill Response Procedure for **2-Allylanisole**.

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